

Application Notes and Protocols: AZD5718

Administration in Phase 2a Clinical Trials

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
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These application notes provide a detailed overview of the administration and key experimental protocols for **AZD5718**, a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), as investigated in the Phase 2a FLAVOUR (FLAP Inhibition in Patients with Recent Myocardial Infarction) clinical trial.

Introduction

AZD5718 is a novel therapeutic agent under investigation for its anti-inflammatory properties in cardiovascular disease. By inhibiting FLAP, **AZD5718** blocks the biosynthesis of leukotrienes, which are potent pro-inflammatory lipid mediators implicated in the pathophysiology of atherosclerosis. The FLAVOUR study (NCT03317002) was a randomized, single-blind, placebo-controlled, multicenter Phase 2a trial designed to evaluate the efficacy, safety, and tolerability of oral **AZD5718** in patients with recent myocardial infarction.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data from the FLAVOUR Phase 2a clinical trial.

Table 1: Pharmacodynamic Efficacy - Reduction in Urinary Leukotriene E4 (uLTE4)[2][3]

Treatment Group	Duration	Mean Reduction in uLTE4 vs. Placebo	Statistical Significance
AZD5718 50 mg once daily	4 weeks	>80%	Statistically Significant
12 weeks	>80%	Statistically Significant	
AZD5718 200 mg once daily	4 weeks	>80%	Statistically Significant
12 weeks	>80%	Statistically Significant	

Table 2: Safety and Tolerability - Adverse Events (AEs)[2][3]

Treatment Group	Duration	Number of Patients with AEs / Total Patients
Placebo	4 weeks	6 / 13
12 weeks	24 / 38	
AZD5718 50 mg once daily	4 weeks	3 / 6
12 weeks	14 / 19	
AZD5718 200 mg once daily	4 weeks	12 / 18
12 weeks	27 / 34	

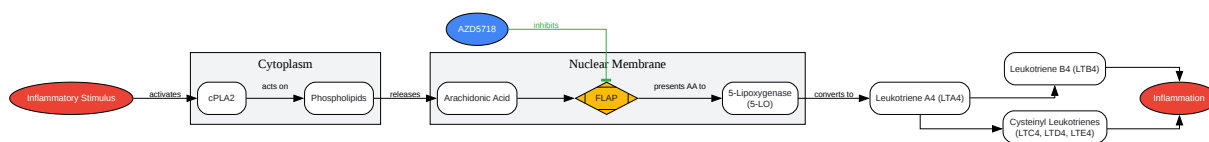
Note: Serious adverse events were reported in seven patients receiving **AZD5718** and four receiving placebo, and were not considered to be treatment-related. No deaths were reported in the study.[2][3]

Table 3: Key Secondary Endpoint - Coronary Flow Velocity Reserve (CFVR)[2][3]

Treatment Group	Duration	Outcome
AZD5718 (50 mg and 200 mg)	4 and 12 weeks	No significant changes in CFVR observed versus placebo.

Signaling Pathway

AZD5718 targets the 5-lipoxygenase (5-LO) pathway, a critical cascade in the production of pro-inflammatory leukotrienes.



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Caption: **AZD5718** inhibits FLAP, blocking leukotriene biosynthesis.

Experimental Protocols

The following are detailed methodologies for the key experiments conducted in the **AZD5718** Phase 2a clinical trial.

Protocol 1: Quantification of Urinary Leukotriene E4 (uLTE4) by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Objective: To measure the concentration of the stable leukotriene metabolite, LTE4, in urine as a primary pharmacodynamic biomarker of **AZD5718** activity.

Materials:

- Urine samples collected from clinical trial participants.
- Leukotriene E4 (LTE4) analytical standard.
- Deuterated leukotriene E4 (LTE4-d5) as an internal standard.
- LC-MS/MS grade methanol, acetonitrile, and water.
- Formic acid.
- Solid-phase extraction (SPE) cartridges (e.g., C18).
- Liquid chromatograph coupled to a tandem mass spectrometer.

Procedure:

- Sample Preparation (Solid-Phase Extraction):
 1. Thaw frozen urine samples on ice.
 2. Centrifuge samples to remove any particulate matter.
 3. Spike a known volume of the urine supernatant (e.g., 1 mL) with the internal standard (LTE4-d5) to a final concentration of 200 pg/mL.[\[4\]](#)
 4. Condition the SPE cartridge by washing with 1 mL of methanol followed by equilibration with 1 mL of LC-MS grade water.
 5. Load the spiked urine sample onto the conditioned SPE cartridge.
 6. Wash the cartridge with 1 mL of 5% methanol in water to remove interfering substances.
 7. Elute the analyte (LTE4 and LTE4-d5) from the cartridge with an appropriate volume of methanol.
 8. Evaporate the eluate to dryness under a gentle stream of nitrogen.

9. Reconstitute the dried extract in a suitable mobile phase for LC-MS/MS analysis.

- LC-MS/MS Analysis:

1. Liquid Chromatography:

- Inject the reconstituted sample onto a C18 reverse-phase column.
- Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B). The specific gradient profile should be optimized to ensure separation of LTE4 from other urinary components.

2. Tandem Mass Spectrometry:

- Utilize an electrospray ionization (ESI) source in negative ion mode.
- Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode to monitor specific precursor-to-product ion transitions for both LTE4 and the internal standard (LTE4-d5). This provides high selectivity and sensitivity.
- Optimize instrument parameters such as capillary voltage, gas flow rates, and collision energy to maximize signal intensity.

- Data Analysis:

1. Generate a standard curve by analyzing known concentrations of LTE4.
2. Calculate the ratio of the peak area of LTE4 to the peak area of the internal standard (LTE4-d5) for both the standards and the unknown samples.
3. Determine the concentration of LTE4 in the urine samples by interpolating their peak area ratios against the standard curve.
4. Normalize the urinary LTE4 concentration to urinary creatinine concentration to account for variations in urine dilution.

Protocol 2: Measurement of Coronary Flow Velocity Reserve (CFVR) by Transthoracic Doppler Echocardiography

Objective: To assess coronary microvascular function by measuring the ratio of hyperemic to baseline coronary blood flow velocity.

Materials:

- High-resolution transthoracic echocardiography system with Doppler capabilities.
- Pharmacological stress agent: Adenosine or Dipyridamole.
- Intravenous infusion pump.
- ECG monitoring equipment.

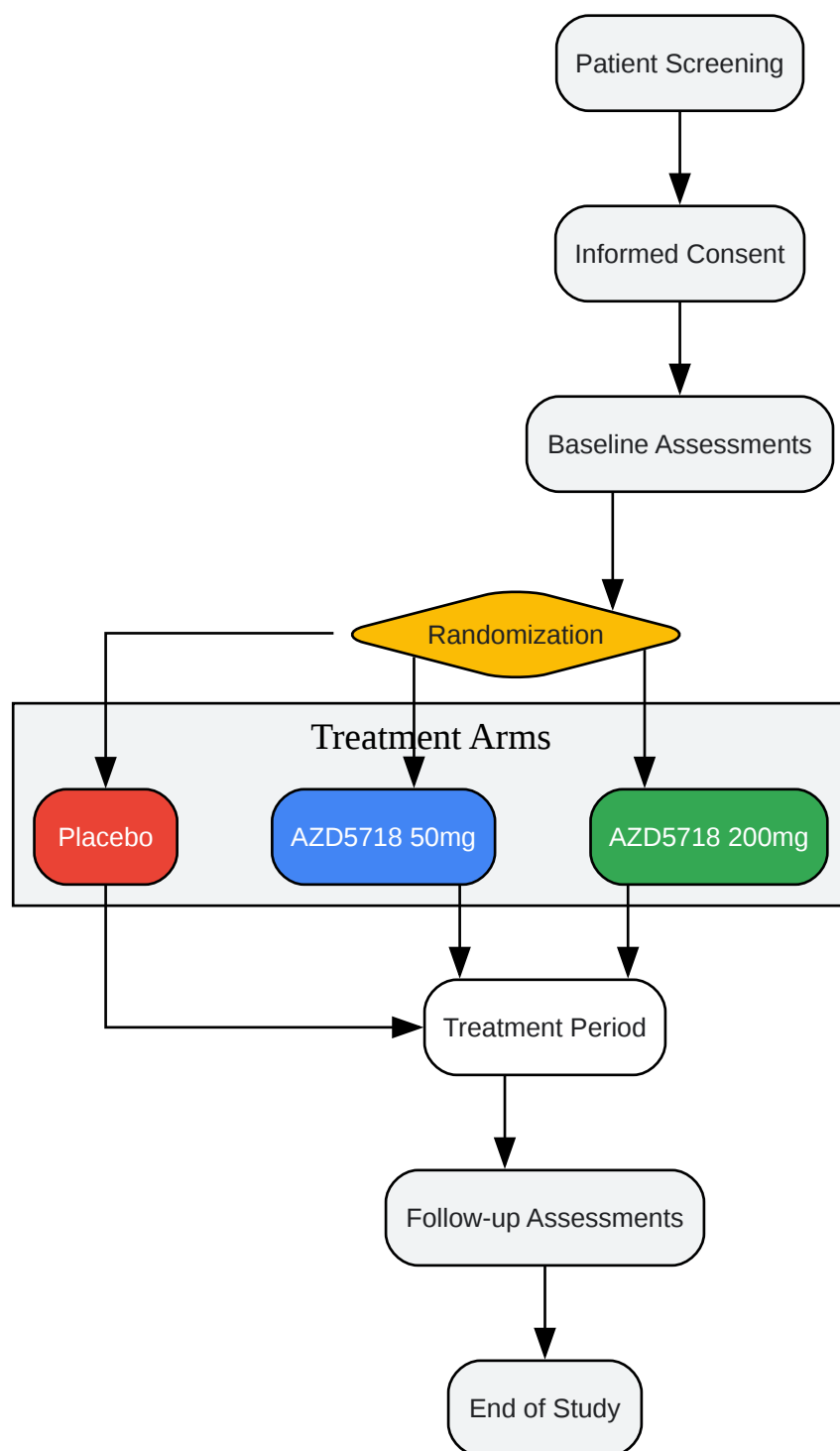
Procedure:

- Patient Preparation:
 1. Patients should be instructed to abstain from caffeine-containing products for at least 12 hours prior to the procedure.
 2. Obtain informed consent.
 3. Position the patient in the left lateral decubitus position.
 4. Establish intravenous access for the administration of the vasodilator.
 5. Continuously monitor the patient's ECG and blood pressure throughout the procedure.
- Baseline Coronary Flow Velocity Measurement:
 1. Using a high-frequency transducer, obtain a modified parasternal short-axis view or a low parasternal long-axis view to visualize the distal left anterior descending (LAD) coronary artery.

2. Use color Doppler to identify the location of blood flow within the LAD.
 3. Place a pulsed-wave Doppler sample volume (typically 3-4 mm) within the identified flow signal.^[5]
 4. Obtain a clear spectral Doppler signal of the coronary blood flow, which typically has a biphasic pattern with a larger diastolic component.
 5. Measure the peak diastolic flow velocity at rest. Average the measurements from three to five consecutive cardiac cycles.
- Hyperemic Coronary Flow Velocity Measurement:
 1. Administer the vasodilator intravenously. A common protocol for adenosine is a continuous infusion at a rate of 140 µg/kg/min for 2-4 minutes.^{[5][6]}
 2. Maintain the same imaging plane and Doppler sample volume position as in the baseline measurement.
 3. Continuously record the spectral Doppler signal during the infusion.
 4. Measure the peak diastolic flow velocity during maximal hyperemia, which is typically observed within 1-2 minutes of reaching the peak infusion rate. Average the measurements from three to five consecutive cardiac cycles.
 - Calculation of CFVR:
 1. Calculate the CFVR as the ratio of the peak diastolic flow velocity during hyperemia to the peak diastolic flow velocity at baseline.
 2. A CFVR value of less than 2.0 is generally considered abnormal.

Experimental Workflow

The following diagram illustrates the workflow for a patient participating in the FLAVOUR clinical trial.



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Caption: Workflow of the FLAVOUR Phase 2a clinical trial.

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